

# Validating the Migration Properties of Dicyclohexyl Azelate from PVC: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dicyclohexyl azelate*

Cat. No.: *B15342583*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the migration properties of **Dicyclohexyl Azelate** (DCHA) as a plasticizer in Polyvinyl Chloride (PVC) against other common alternatives. The information presented is supported by experimental data from scientific literature to assist in making informed decisions for sensitive applications.

## Executive Summary

The selection of a plasticizer for PVC, particularly in applications with high safety requirements such as medical devices and food contact materials, is critically dependent on its migration characteristics. Low migration is paramount to prevent leaching of the plasticizer into the surrounding environment. This guide evaluates **Dicyclohexyl Azelate**, a non-phthalate plasticizer, and compares its performance with commonly used plasticizers like Di(2-ethylhexyl) phthalate (DEHP), and alternative plasticizers such as 1,2-Cyclohexane dicarboxylic acid diisononyl ester (DINCH), Di(2-ethylhexyl) terephthalate (DEHT), and the bio-based plasticizer Acetyl Tributyl Citrate (ATBC).

While direct quantitative migration data for **Dicyclohexyl Azelate** is limited in publicly available literature, its structural characteristics, featuring two cyclohexyl groups, suggest a lower migration potential compared to linear alkyl chain plasticizers of similar molecular weight. This is supported by data on analogous structures like Dicyclohexyl Phthalate (DCHP), which has

demonstrated lower migration than lower-molecular-weight phthalates[1]. The bulkiness and higher molecular weight imparted by the cyclohexyl rings are expected to hinder its diffusion through the PVC matrix.

## Comparative Analysis of Plasticizer Migration

The following table summarizes the migration data for various plasticizers from PVC into different simulants, as reported in scientific studies. It is important to note that migration levels are influenced by factors such as the nature of the simulant, temperature, contact time, and the initial concentration of the plasticizer in the PVC matrix[2][3][4].

Plasticizer	Abbreviation	Type	Simulant	Migration Level	Reference
Dicyclohexyl Azelate	DCHA	Non-Phthalate	-	Data not available; expected to be low	-
Di(2-ethylhexyl) phthalate	DEHP	Phthalate	Food Simulants (e.g., 50% ethanol)	High	<a href="#">[5]</a> <a href="#">[6]</a>
Di(2-ethylhexyl) phthalate	DEHP	Intravenous Solutions	High	<a href="#">[6]</a> <a href="#">[7]</a>	
1,2-Cyclohexane dicarboxylic acid diisononyl ester	DINCH	Non-Phthalate	Food Simulants	Low	<a href="#">[8]</a>
Di(2-ethylhexyl) terephthalate	DEHT	Non-Phthalate	Food Simulants	Low	<a href="#">[5]</a>
Acetyl Tributyl Citrate	ATBC	Bio-based Citrate	Foods (Microwave Cooking)	0.4 - 79.8 mg/kg	<a href="#">[9]</a> <a href="#">[10]</a>
Acetyl Tributyl Citrate	ATBC	Halawa Tehineh	36.1 mg/kg (1.46 mg/dm <sup>2</sup> )	<a href="#">[11]</a>	
Di(2-ethylhexyl) adipate	DEHA	Adipate	Halawa Tehineh	81.4 mg/kg (3.31 mg/dm <sup>2</sup> )	<a href="#">[11]</a>

## Experimental Protocols for Migration Testing

Standardized methods are crucial for the reliable evaluation of plasticizer migration. The most commonly employed protocols are those developed by ASTM International and the International Organization for Standardization (ISO).

### ASTM D1239 - Standard Test Method for Resistance of Plastic Films to Extraction by Chemicals

This method is a rapid empirical test to determine the weight loss of a plastic film after immersion in a specific chemical.[\[12\]](#)

- Test Specimen: A plastic film of specified dimensions.
- Procedure:
  - The initial weight of the test specimen is recorded.
  - The specimen is completely immersed in a chosen liquid simulant (e.g., distilled water, ethanol, vegetable oil) for a specified time and at a controlled temperature.
  - After the immersion period, the specimen is removed, dried, and re-weighed.
- Data: The migration is reported as the percentage of weight loss of the film.

### ISO 177 - Plastics — Determination of migration of plasticizers

This standard specifies a method to determine the tendency of plasticizers to migrate from a plastic material into an absorbent material upon contact.

- Test Specimen: A disc of the plastic material with a defined diameter and thickness.
- Procedure:
  - The test specimen is placed between two discs of a standard absorbent material.
  - This "sandwich" is subjected to a specified pressure and temperature for a defined period.

- The loss in mass of the test specimen and the gain in mass of the absorbent discs are measured.
- Data: The migration is calculated based on the change in mass of the specimen and the absorbent material.

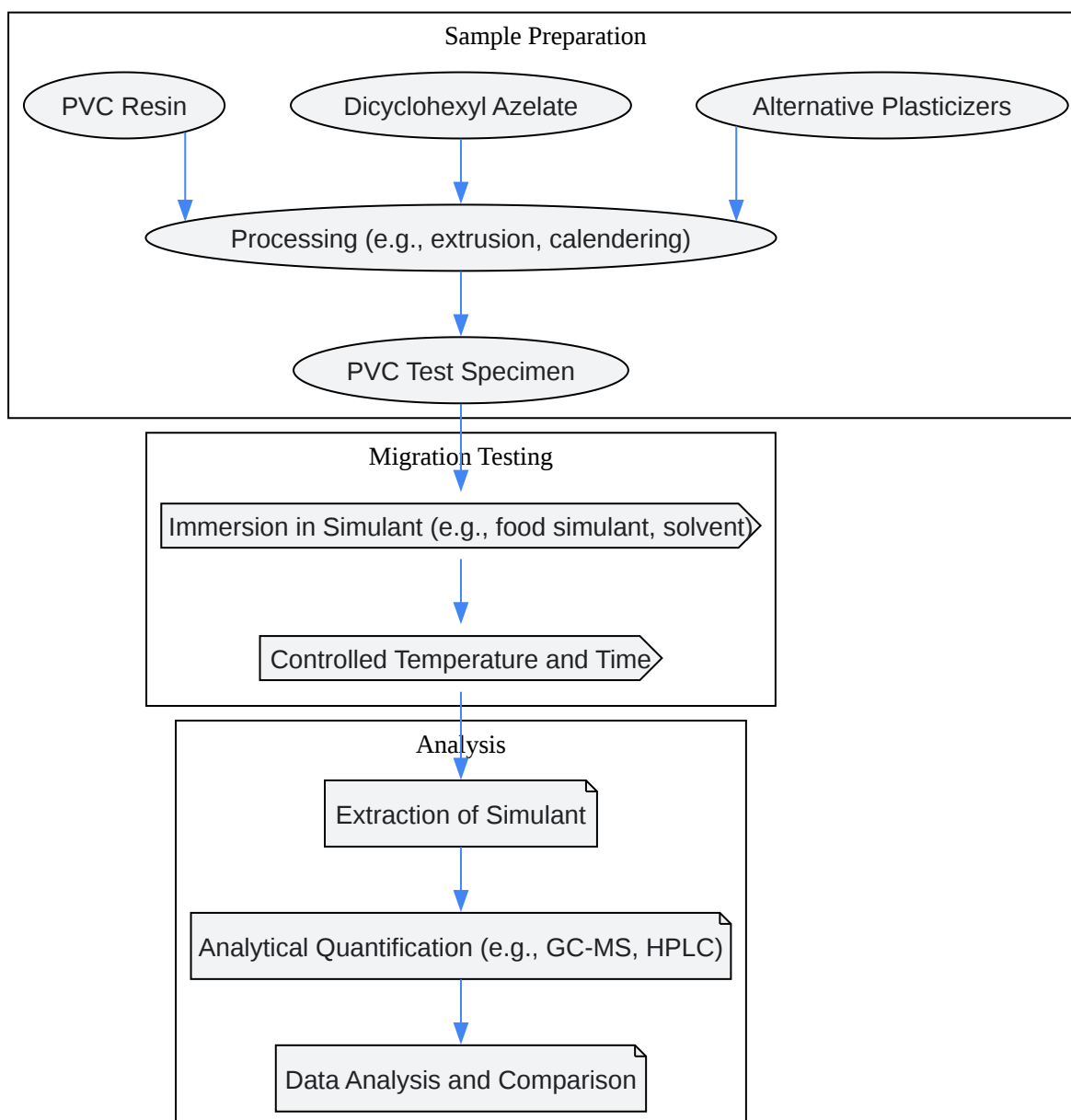
## Analysis of Migrated Plasticizers

The quantification of the migrated plasticizer in the simulant is typically performed using analytical techniques such as:

- Gas Chromatography-Mass Spectrometry (GC-MS): A highly sensitive and specific method for identifying and quantifying volatile and semi-volatile organic compounds.[13]
- High-Performance Liquid Chromatography (HPLC): Suitable for the analysis of a wide range of non-volatile or thermally unstable plasticizers.[14]

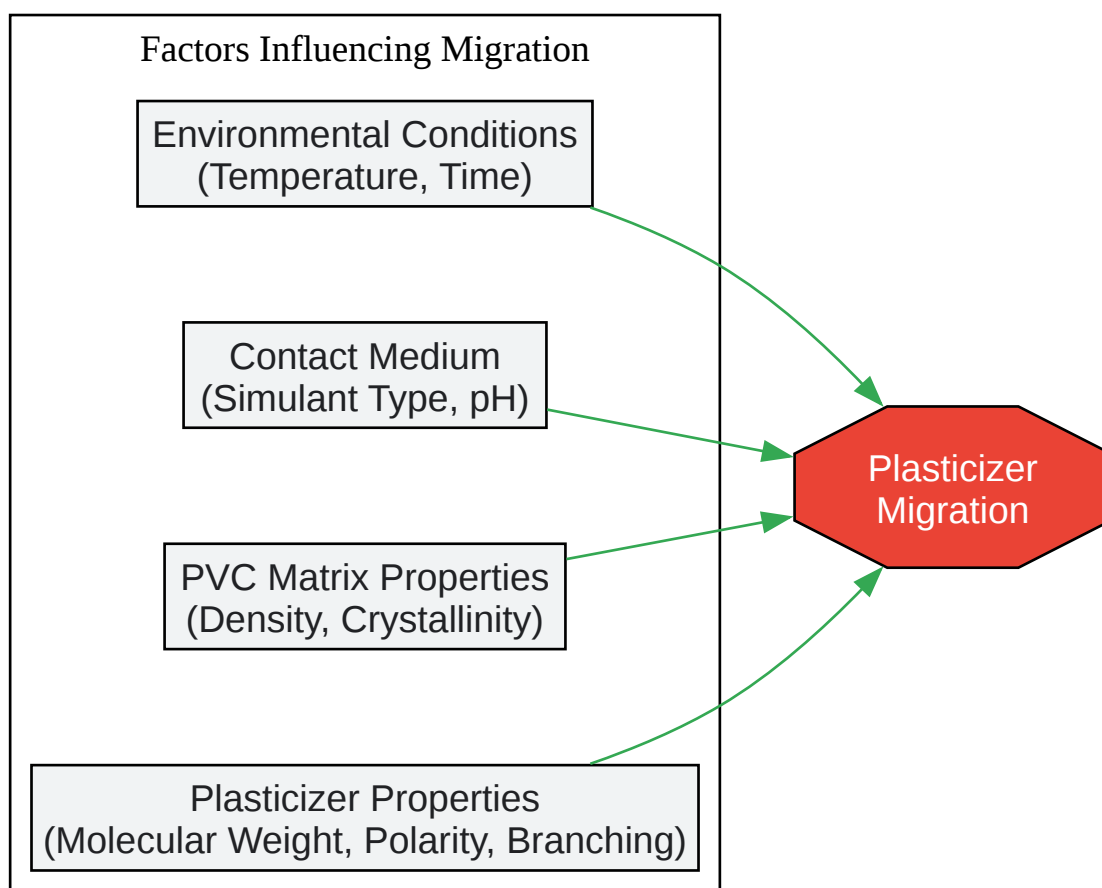
## Experimental Workflow and Signaling Pathways

The following diagrams illustrate the general workflow for evaluating plasticizer migration and the logical relationship of factors influencing this process.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating plasticizer migration.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. repositorio.ital.sp.gov.br [repositorio.ital.sp.gov.br]
- 4. [PDF] Migration of conventional and new plasticizers from PVC films into food simulants: A comparative study | Semantic Scholar [semanticscholar.org]

- 5. Studies examine phthalate migration from PVC films and adhesives | Food Packaging Forum [foodpackagingforum.org]
- 6. scielo.br [scielo.br]
- 7. researchgate.net [researchgate.net]
- 8. Effects of flow rate on the migration of different plasticizers from PVC infusion medical devices - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Migration of the Plasticizer Acetyltributyl Citrate from Plastic Film into Foods during Microwave Cooking and Other Domestic Use - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Migration of di(2-ethylhexyl) adipate and acetyltributyl citrate plasticizers from food-grade PVC film into sweetened sesame paste (halawa tehineh): kinetic and penetration study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Aqueous leaching of di-2-ethylhexyl phthalate and "green" plasticizers from poly(vinyl chloride) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. dpi-proceedings.com [dpi-proceedings.com]
- 14. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Validating the Migration Properties of Dicyclohexyl Azelate from PVC: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15342583#validating-the-migration-properties-of-dicyclohexyl-azelate-from-pvc]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)